

Guidelines for preparing Trifluoromethyl-tubercidin stock solutions for experiments.

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Compound of Interest

Compound Name: Trifluoromethyl-tubercidin

Cat. No.: B11932483

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Application Notes and Protocols for Trifluoromethyl-tubercidin (TFMT)

For Researchers, Scientists, and Drug Development Professionals

These guidelines provide a comprehensive overview and detailed protocols for the preparation of **Trifluoromethyl-tubercidin** (TFMT) stock solutions for various experimental applications. Adherence to these protocols will ensure the consistency and reproducibility of experimental results.

Introduction

Trifluoromethyl-tubercidin (TFMT) is a derivative of the natural product tubercidin, which is produced by bacteria of the genus *Streptomyces*.^{[1][2][3][4][5]} It functions as a potent inhibitor of the host cell's 2'-O-ribose methyltransferase 1 (MTr1).^{[6][7]} This enzyme is crucial for the "cap-snatching" mechanism employed by influenza A and B viruses for their replication.^{[1][2][4][6][8][9]} By inhibiting MTr1, TFMT effectively blocks viral replication.^{[4][6][7]} Notably, TFMT has demonstrated synergistic effects when used in combination with other approved anti-influenza drugs.^{[1][2][4][5][6][9][10]}

Quantitative Data Summary

For ease of reference, the key quantitative data for **Trifluoromethyl-tubercidin** are summarized in the table below.

Parameter	Value	Source
Molecular Formula	C ₁₂ H ₁₃ F ₃ N ₄ O ₄	[2][6][7][8]
Molecular Weight	334.25 g/mol	[1][2][6][7][8]
Solubility in DMSO	3.34 mg/mL (approx. 10 mM)	[6]
In Vitro Experimental Concentration	5 - 10 µM	[6]
In Vivo Experimental Dosage (mice)	2 mg/kg (intranasal)	[6]
Powder Storage	Up to 24 months at -20°C	[7]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month (protect from light)	[6]
In DMSO: 2 weeks at 4°C; 6 months at -80°C	[7]	

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Trifluoromethyl-tubercidin** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Trifluoromethyl-tubercidin** (solid powder)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO) - use a newly opened bottle for best results[6]
- Sterile, amber microcentrifuge tubes or cryovials
- Vortex mixer

- Water bath or heating block (optional)
- Sonicator (optional)
- Calibrated pipettes and sterile tips

Procedure:

- **Equilibration:** Allow the vial of **Trifluoromethyl-tubercidin** powder to equilibrate to room temperature for at least one hour before opening.^[7]
- **Weighing:** Accurately weigh the desired amount of **Trifluoromethyl-tubercidin** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.34 mg of the compound.
- **Dissolving:**
 - Add the appropriate volume of sterile DMSO to the vial containing the TFMT powder. For a 10 mM stock from 3.34 mg, add 1 mL of DMSO.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, brief warming in a water bath (up to 37°C) and/or sonication may be required to achieve complete dissolution.^[6] Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes or cryovials.^[6]
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[6] Always protect the stock solution from light.^[6]

Protocol 2: Preparation of Working Solutions

This protocol outlines the dilution of the 10 mM stock solution to prepare working solutions for cell-based assays.

Materials:

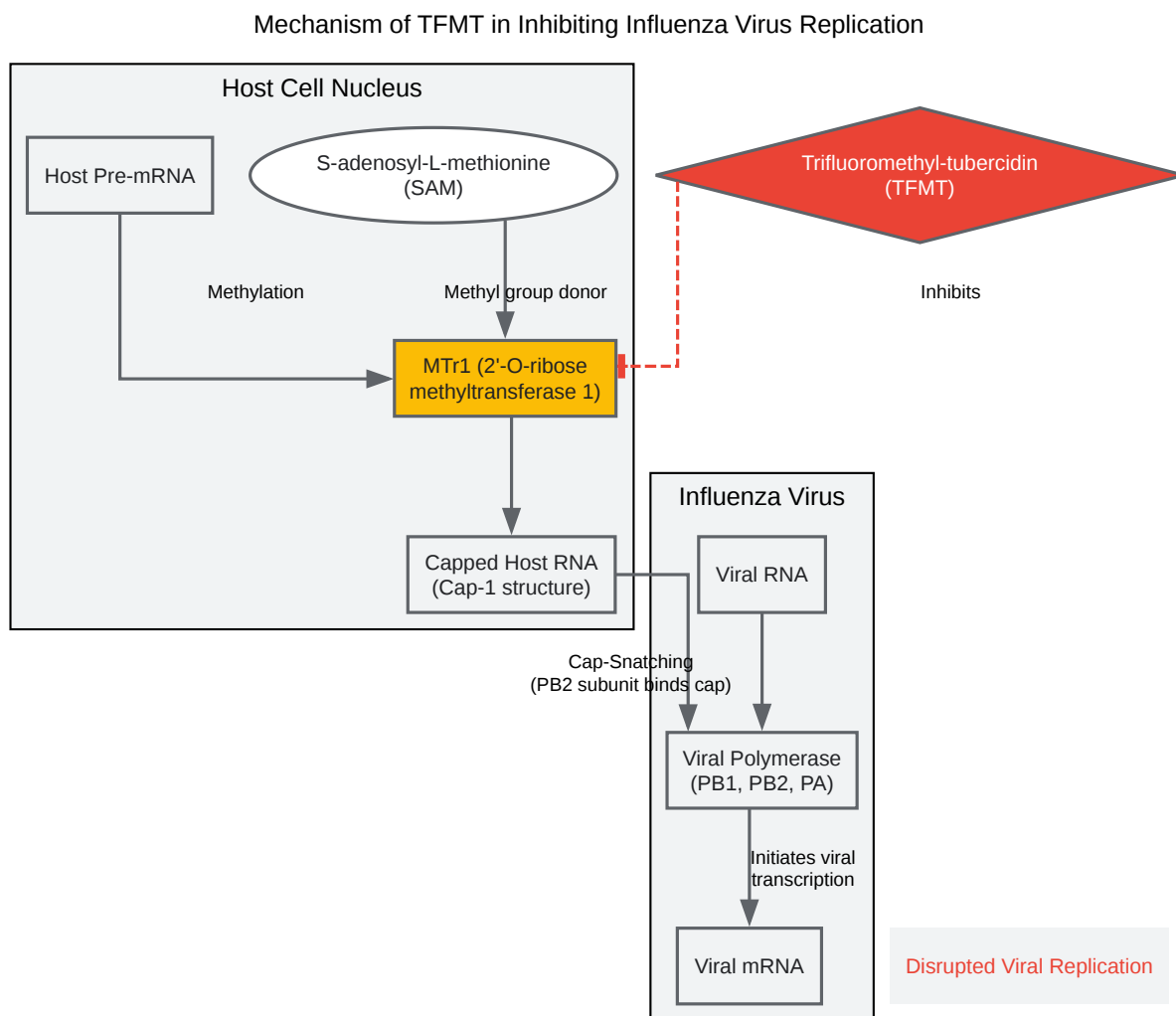
- 10 mM **Trifluoromethyl-tubercidin** stock solution in DMSO
- Sterile cell culture medium appropriate for your experiment
- Sterile microcentrifuge tubes
- Calibrated pipettes and sterile tips

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM TFMT stock solution at room temperature.
- Serial Dilution (Example for a 10 μ M working solution):
 - Perform a serial dilution of the stock solution in sterile cell culture medium.
 - To prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution. For example, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
 - Mix thoroughly by gentle pipetting or vortexing.
- Application: Use the freshly prepared working solution immediately for your experiments. It is not recommended to store diluted working solutions for extended periods.

Visualizations

Signaling Pathway: Inhibition of Influenza Virus Cap-Snatching by TFMT

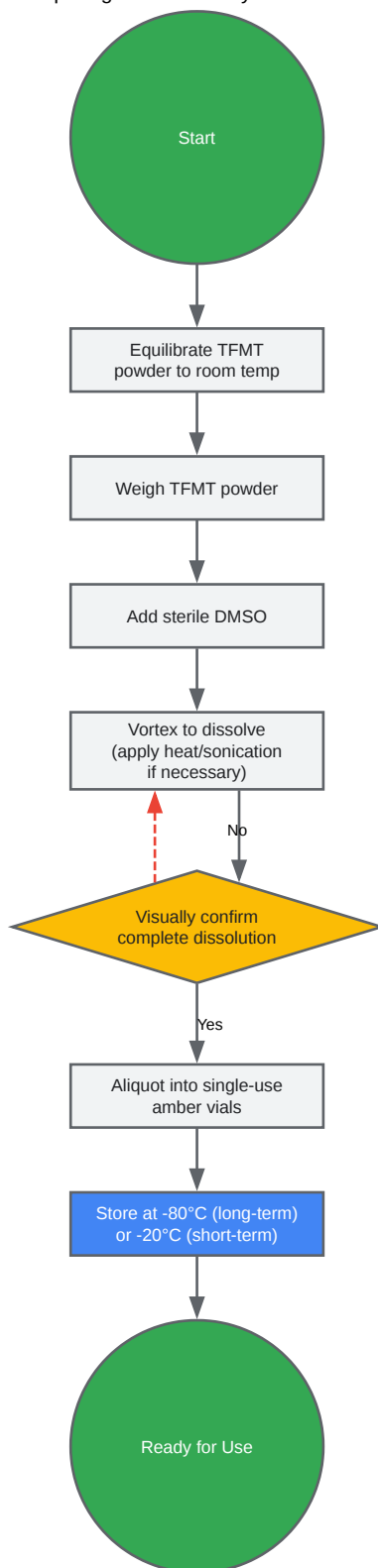


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Caption: TFMT inhibits the host MTr1 enzyme, preventing the formation of capped host RNA required for influenza virus "cap-snatching" and subsequent viral replication.

Experimental Workflow: Preparation of TFMT Stock Solution

Workflow for Preparing Trifluoromethyl-tubercidin Stock Solution

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Caption: A step-by-step workflow for the preparation of **Trifluoromethyl-tubercidin** (TFMT) stock solution.

Safety Precautions

As with any chemical reagent, standard laboratory safety practices should be followed when handling **Trifluoromethyl-tubercidin**.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.
- **Handling:** Avoid inhalation of the powder.[3] Handle the compound in a well-ventilated area, preferably in a chemical fume hood. Avoid contact with skin and eyes.[3] In case of contact, rinse the affected area thoroughly with water.
- **Storage:** Store the solid compound and stock solutions in a tightly sealed container in a cool, dry, and well-ventilated place.
- **Disposal:** Dispose of waste materials in accordance with local, state, and federal regulations.

Disclaimer: This document is intended for research use only and is not a substitute for a comprehensive risk assessment. Researchers should consult the Safety Data Sheet (SDS) provided by the supplier for detailed safety information.

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